

Comprehensive Safety and Handling Guide for Sphinganine 1-phosphate-d7

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Compound of Interest

Compound Name: Sphinganine 1-phosphate-d7

Cat. No.: B15575526

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This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and logistical plans for the handling and disposal of **Sphinganine 1-phosphate-d7**. It is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Hazard Identification and GHS Classification

Sphinganine 1-phosphate-d7 is classified as a hazardous substance. According to its Safety Data Sheet (SDS), it presents specific risks that necessitate careful handling. The substance is labeled according to the Globally Harmonized System (GHS) with the following classifications.

Table 1: GHS Hazard Classification for **Sphinganine 1-phosphate-d7**

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation	2	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.
Eye Irritation	2A	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	3	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.

The primary hazards are irritation to the skin, eyes, and respiratory system upon exposure.

Required Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving this compound^[1]. The following PPE is the minimum requirement to mitigate the risks of exposure.

Table 2: Recommended Personal Protective Equipment

Protection Type	Required PPE	Rationale and Best Practices
Eye and Face Protection	Safety goggles with side shields or a face shield.	To protect against the "serious eye irritation" hazard. Goggles are essential when handling the powder or solutions. A face shield worn over safety glasses is required when there is a significant splash hazard[1][2].
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact and irritation. Gloves should be inspected before use and disposed of properly in a biohazard or chemical waste container[3].
Body Protection	Long-sleeved laboratory coat.	A fully buttoned lab coat protects skin and personal clothing from potential spills[3][4]. For significant splash risks, a chemically resistant apron may be worn over the lab coat.
Respiratory Protection	Use in a certified chemical fume hood or ventilated enclosure.	To prevent inhalation of the powder, which "may cause respiratory irritation". All weighing and solution preparation should be performed in a ventilated space. If a fume hood is unavailable, a risk assessment must be performed to determine if a respirator is needed[2].
Foot Protection	Closed-toe shoes.	Required in all laboratory settings to protect feet from

spills and falling objects[1][3].

Operational and Logistical Plans

Adherence to a strict handling protocol is crucial for minimizing exposure.

- **Preparation:** Before handling, ensure all required PPE is available and in good condition. Read the Safety Data Sheet (SDS) thoroughly.
- **Engineering Controls:** Perform all manipulations of the powdered compound, including weighing and reconstitution, inside a certified chemical fume hood or a ventilated balance enclosure to control airborne dust.
- **Procedure:** Avoid actions that generate dust. When preparing solutions, add the solvent to the powder slowly to prevent aerosolization.
- **Hygiene:** After handling, remove gloves and lab coat and wash hands thoroughly. Do not wear lab coats or gloves in common areas such as offices or lunchrooms[3].

Proper storage is essential to maintain the compound's stability.

- **Temperature:** Store **Sphinganine 1-phosphate-d7** at -20°C[5].
- **Container:** Keep the container tightly sealed to prevent moisture absorption and contamination.
- **Location:** Store in a designated and clearly labeled area away from incompatible materials like strong oxidizing agents.

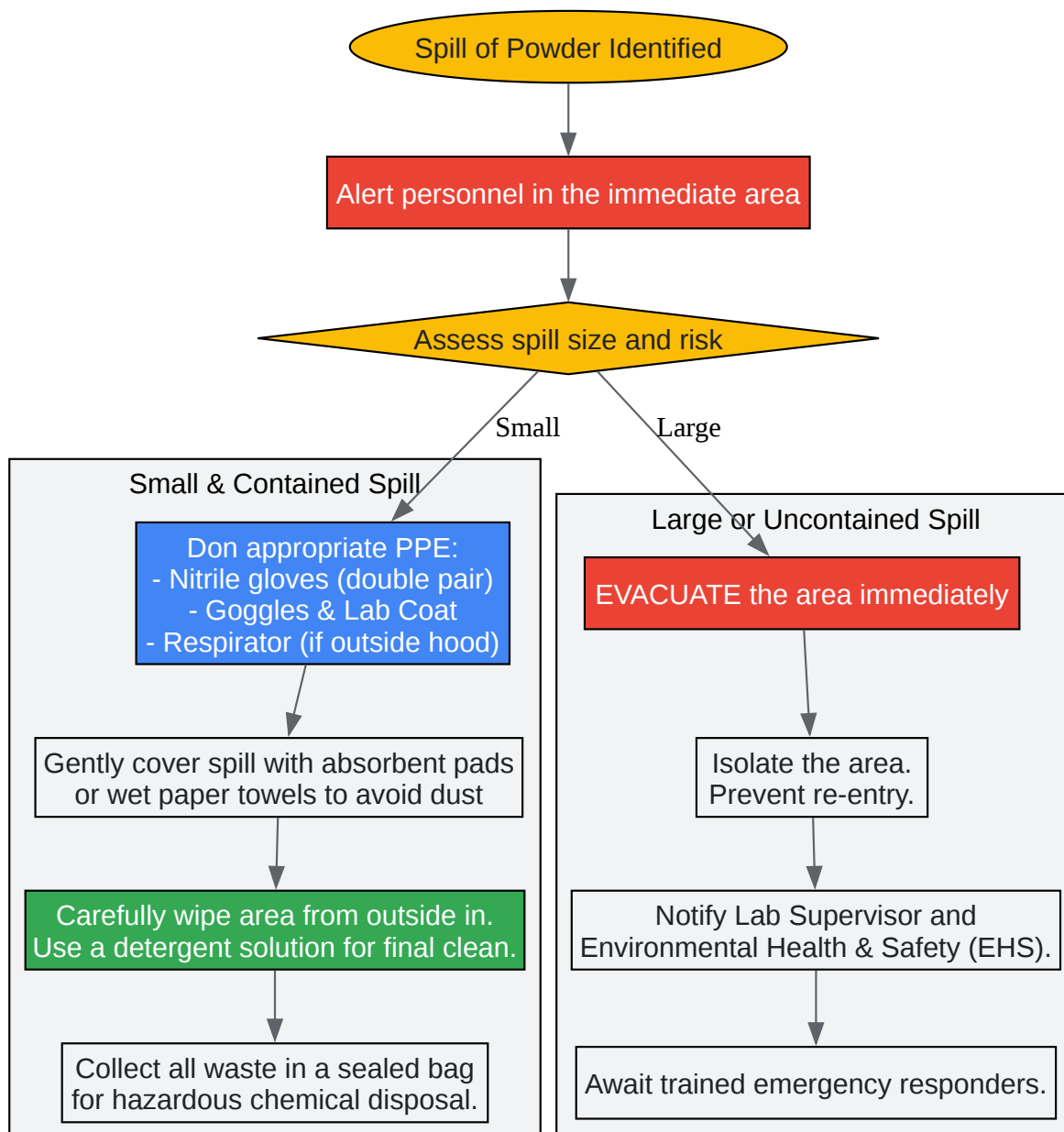
All waste must be considered hazardous and disposed of according to institutional guidelines and local, state, and federal regulations.

- **Contaminated Materials:** Used gloves, disposable lab coats, and other contaminated materials should be collected in a designated hazardous waste container.
- **Unused Product:** Dispose of unused **Sphinganine 1-phosphate-d7** as hazardous chemical waste. Do not discard it down the drain or in general trash.

- Empty Containers: Empty vials should be rinsed with a suitable solvent (e.g., ethanol or methanol), and the rinsate collected as hazardous waste.

Emergency Procedures

In the event of a spill, follow a structured response plan to ensure safety and proper cleanup.



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Caption: Workflow for responding to a **Spinganine 1-phosphate-d7** powder spill.

In case of accidental exposure, take the following immediate actions while seeking medical attention.

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing. Wash the affected area thoroughly with soap and water. If irritation persists, seek medical attention.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.

Physicochemical Data

This information is useful for laboratory records and experimental planning.

Table 3: Physicochemical Properties of **Sphinganine 1-phosphate-d7**

Property	Value	Source(s)
CAS Number	2260670-15-1	
Molecular Formula	C ₁₈ H ₃₁ D ₇ NO ₅ P	[5][6]
Molecular Weight	386.5 g/mol	[5]
Physical Form	Powder	[6]
Storage Temperature	-20°C	[5][7]
Stability	≥ 4 years (at -20°C)	[5]

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